Application Note: Precision Synthesis of 4-(2-Fluorophenyl)-3-methyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-(2-Fluorophenyl)-3-methyl-1H-pyrazole*
CAS No.:	*2138219-30-2*
Cat. No.:	*B1532209*

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Executive Summary & Strategic Rationale

The target molecule, **4-(2-Fluorophenyl)-3-methyl-1H-pyrazole**, represents a privileged scaffold in medicinal chemistry, frequently serving as a pharmacophore in kinase inhibitors (e.g., p38 MAP kinase, CDK) and GPCR modulators.

While de novo ring construction (e.g., hydrazine condensation with

-arylated 1,3-dicarbonyls) is theoretically possible, it often suffers from regioselectivity issues (yielding mixtures of 3-aryl/4-methyl and 4-aryl/3-methyl isomers) and harsh conditions.

The Superior Strategy: This protocol utilizes a Regioselective Suzuki-Miyaura Cross-Coupling approach. By starting with the commercially available 4-bromo-3-methyl-1H-pyrazole, we lock the methyl position, ensuring 100% regiochemical fidelity. This guide details two workflows:

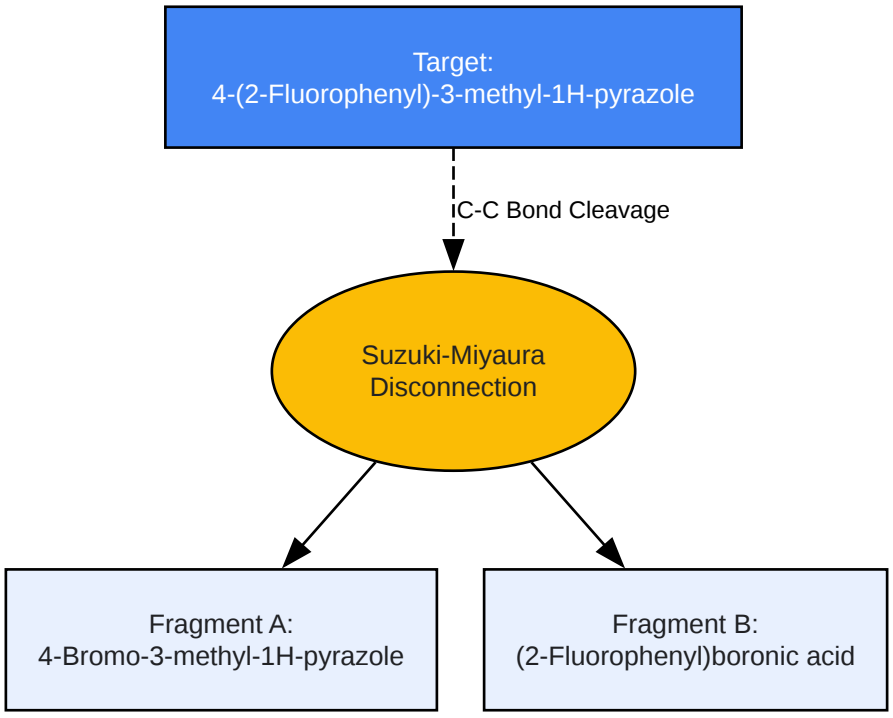
- Method A (Direct Coupling): A rapid, "green" approach for small-scale discovery (10–100 mg).

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- Method B (Protected Route): A robust, scalable approach (1–10 g) utilizing THP protection to prevent catalyst poisoning and ensure high yields.

Retrosynthetic Analysis & Logic

The synthesis is designed to disconnect the C4–C(Ar) bond, utilizing the robust reactivity of arylboronic acids.



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Figure 1: Retrosynthetic logic prioritizing regiochemical integrity via cross-coupling.

Critical Mechanistic Insights (E-E-A-T)

The "Ortho-Fluoro" Effect

The coupling partner, (2-fluorophenyl)boronic acid, presents a specific challenge known as protodeboronation. The electron-withdrawing nature of the ortho-fluorine atom, combined with steric pressure, accelerates the hydrolytic cleavage of the C–B bond under basic conditions, yielding fluorobenzene instead of the coupled product.

- Protocol Adaptation: We utilize Potassium Phosphate (

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) instead of Carbonate bases. Phosphate is less nucleophilic, reducing the rate of protodeboronation while sufficiently activating the boronic acid [1].

Catalyst Poisoning by Azoles

Unprotected pyrazoles possess a free N-H and a pyridinic nitrogen (N2), both of which can coordinate tightly to Palladium(II), arresting the catalytic cycle (catalyst poisoning).

- Protocol Adaptation:
  - Small Scale: We use a highly active catalyst system (Pd(dppf)Cl

) and higher loading (5 mol%) to overcome inhibition.
  - Large Scale: We mask the nitrogen with a Tetrahydropyranyl (THP) group, rendering the pyrazole "invisible" to the catalyst's coordination sphere [2].

Experimental Protocols

Method A: Direct Coupling (Discovery Scale)

Best for: Rapid analog generation, <100 mg scale.

Reagents:

- 4-Bromo-3-methyl-1H-pyrazole (1.0 equiv)
- (2-Fluorophenyl)boronic acid (1.5 equiv)
- Catalyst: Pd(dppf)Cl

  ·CH

  Cl

  (5 mol%)
- Base:

  (3.0 equiv)

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- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Step-by-Step Workflow:

- Charge: In a microwave vial, add the pyrazole (161 mg, 1.0 mmol), boronic acid (210 mg, 1.5 mmol), and

  (636 mg, 3.0 mmol).
- Inert: Seal the vial and purge with Argon for 5 minutes.
- Solvate: Add degassed 1,4-Dioxane (4 mL) and Water (1 mL).
- Catalyze: Add Pd(dppf)Cl

  (41 mg, 0.05 mmol) quickly under Argon flow.
- React: Heat to 100°C for 4 hours (oil bath) or 30 mins (Microwave at 120°C).
- Workup: Dilute with EtOAc, wash with brine, dry over

  , and concentrate.
- Purification: Flash Chromatography (Hexanes:EtOAc 0-50% gradient).

Method B: THP-Protected Route (Scale-Up)

Best for: >1 gram synthesis, high purity requirements.

Step 1: Protection

- Dissolve 4-bromo-3-methyl-1H-pyrazole (1.0 equiv) in DCM.
- Add 3,4-Dihydro-2H-pyran (DHP) (1.5 equiv) and catalytic p-Toluenesulfonic acid (pTsOH) (0.1 equiv).
- Stir at RT for 4 hours.
- Quench with sat.

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, extract, and concentrate. (Quantitative yield usually obtained; can be used crude).

Step 2: Suzuki Coupling[1][2][3]

- React 1-(Tetrahydro-2H-pyran-2-yl)-4-bromo-3-methyl-pyrazole with (2-Fluorophenyl)boronic acid using Pd(PPh

)

  (3 mol%) and

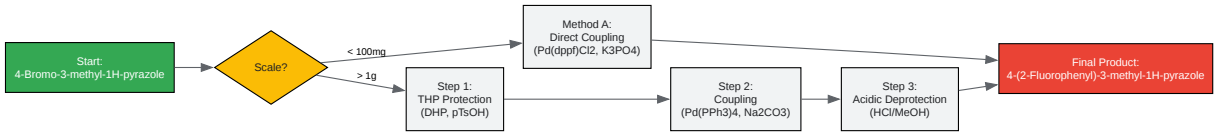
  (2M aq) in Toluene/Ethanol (2:1) at reflux for 12 hours.
- Note: The THP group prevents catalyst poisoning, allowing the use of cheaper catalysts like Tetrakis.

Step 3: Deprotection

- Dissolve the coupled intermediate in MeOH.
- Add HCl (4M in Dioxane) or concentrated aqueous HCl (1 mL per 10 mL MeOH).
- Stir at RT for 2 hours.
- Neutralize with

  , extract with EtOAc.
- Recrystallize from Ethanol/Heptane to obtain pure **4-(2-Fluorophenyl)-3-methyl-1H-pyrazole**.

Workflow Visualization



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Figure 2: Decision tree for selecting the optimal synthetic pathway based on scale.

Analytical Data & Troubleshooting

Expected Analytical Profile

- Physical State: White to off-white solid.
- H NMR (400 MHz, DMSO-

  ):

  12.8 (br s, 1H, NH), 7.85 (s, 1H, Pyrazole-H5), 7.45 (td, 1H, Ar-H), 7.35 (m, 1H, Ar-H), 7.25 (m, 2H, Ar-H), 2.35 (s, 3H, CH

).
- F NMR: Single peak around -114 ppm.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (<30%)	Catalyst poisoning by Pyrazole N.	Switch to Method B (THP protection) or increase catalyst loading to 10 mol%.
Protodeboronation	Formation of Fluorobenzene.	Use anhydrous conditions (Dioxane/DMF) with or switch base to [3].
Homocoupling	Oxidative coupling of boronic acid.	Ensure strict Argon purging; reduce excess boronic acid to 1.1 equiv.
Regioisomers?	None expected.	The starting material (4-bromo-3-methyl) locks the regiochemistry.

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References

- Suzuki-Miyaura Cross-Coupling of Unprotected, Nitrogen-Rich Heterocycles.Journal of the American Chemical Society. Provides the basis for direct coupling conditions using phosphate bases to prevent protodeboronation.
- Head-to-head comparison of Suzuki coupling protocols for pyrazole synthesis.BenchChem Technical Notes. Compares protected vs. unprotected routes for scalability.
- Synthesis of 4-substituted pyrazole-3,5-diamines via Suzuki–Miyaura coupling.Organic & Biomolecular Chemistry. Demonstrates the utility of Pd-XPhos and similar precatalysts for difficult substrates.

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Sources

- 1. Synthesis of 4-substituted pyrazole-3,5-diamines via Suzuki–Miyaura coupling and iron-catalyzed reduction - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Suzuki Coupling [organic-chemistry.org]
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